

comparing 1-Ethoxypent-1-ene with 2-Ethylhexanol

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Chemical Profiles at a Glance

The table below summarizes the available information for both chemicals, highlighting the significant data gap for **1-Ethoxypent-1-ene**.

Aspect	1-Ethoxypent-1-ene	2-Ethylhexanol
CAS Number	5909-75-1 [1]	104-76-7 [2] [3]
Molecular Formula	C ₇ H ₁₄ O [1]	C ₈ H ₁₈ O [2] [3]
Molecular Weight	114.19 g/mol [1]	130.23 g/mol [2] [3]
Structure	Enol ether	Branched-chain fatty alcohol [2]
Synonyms	1-ETHOXY-1-PENTENE [1]	2-Ethyl-1-hexanol, Isooctanol [2] [3]
Key Applications	Information not available in search results	Plasticizer precursor, solvent, fragrance, emollient [2] [3]

Aspect	1-Ethoxypent-1-ene	2-Ethylhexanol
Toxicology Data	Information not available in search results	Comprehensive data available (see below)

Detailed Profile of 2-Ethylhexanol

Given the volume of data for 2-Ethylhexanol, here is a more detailed breakdown of its properties and the experimental data from the search results.

Physical Properties & Applications

2-Ethylhexanol is a poorly water-soluble, colorless liquid with a heavy, earthy, and slightly floral odor [2]. It is produced on a massive scale (over 2 billion kg/year) and its primary industrial importance lies in its role as a precursor to various esters [2].

- Plasticizers:** Its esters, most notably bis(2-ethylhexyl) phthalate (DEHP), are widely used as plasticizers for PVC [2].
- Other Uses:** It is also used in lubricants, as a low-volatility solvent, a cetane improver in diesel fuel, and in the synthesis of epoxy reactive diluents [2]. It finds use in fragrances and occurs naturally in some plants, fruits, and wines [2] [3].

Experimental Toxicology Data & Protocols

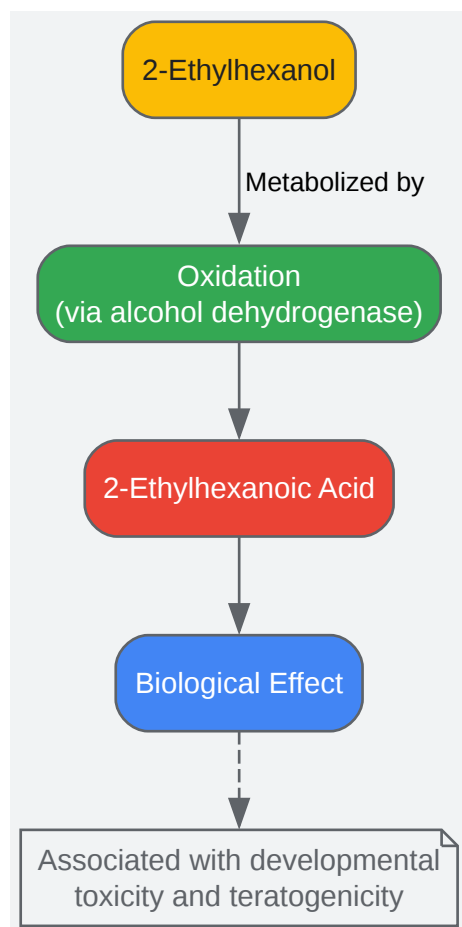
The following table summarizes key experimental findings from toxicology studies on 2-Ethylhexanol.

Study Type	Test System	Dosage/Exposure	Key Findings & Conclusions	Experimental Protocol Summary
Repeated Dose (90-day)	Rat (F344), oral gavage [4]	0, 25, 125, 250, or 500 mg/kg/day	NOEL: 125 mg/kg/day [4]. Effects at higher doses: increased liver/kidney weights,	Rats (10/sex/dose) dosed daily for 90 days.

Study Type	Test System	Dosage/Exposure	Key Findings & Conclusions	Experimental Protocol Summary
			stomach mucosa acanthosis [4].	Endpoints: body weight, clinical chemistry, hematology, organ weights, histopathology [4].
Repeated Dose (90-day)	Mouse (B6C3F1), oral gavage [4]	0, 25, 125, 250, or 500 mg/kg/day	NOEL: 125 mg/kg/day (males), 250 mg/kg/day (females) [4]. Increased liver/stomach weights at 250/500 mg/kg/day [4].	Mice (10/sex/dose) dosed daily for 90 days. Endpoints similar to rat study [4].
Repeated Dose (90-day)	Rat (Wistar), inhalation [4]	0, 15, 40, or 120 ppm (6 hrs/day, 5 days/wk)	NOAEC: 120 ppm (highest dose tested). No treatment-related effects observed [4].	Rats (10/sex/dose) exposed in whole-body inhalation chambers for 65 exposures over 90 days [4].
Genetic Toxicity	<i>S. typhimurium</i> (Ames test) [3] [5]	With/without metabolic activation	Conclusion: Non-mutagenic. No increase in revertant colonies [3] [5].	Standard plate incorporation assay using strains TA98 and TA100 [3].
Genetic Toxicity	Mouse bone marrow cells (<i>in vivo</i>) [3]	0.02, 0.07, 0.21 ml/kg/day for 5 days	Conclusion: Negative. No increase in chromatid/chromosome breaks [3].	Mice dosed orally for 5 consecutive days. Bone marrow cells analyzed for chromosomal

Study Type	Test System	Dosage/Exposure	Key Findings & Conclusions	Experimental Protocol Summary
				aberrations and mitotic index [3].
Developmental Toxicity	CD-1 Swiss mice [5]	Information not available in search results	Information not available in search results	Protocol cited; specific details not provided in search results [5].

The metabolic pathway is a key aspect of 2-Ethylhexanol's toxicology. The diagram below illustrates the established metabolic activation.



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